

meso-1,2,3,4-Tetrabromobutane melting point and solubility

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Compound of Interest

Compound Name: **meso-1,2,3,4-Tetrabromobutane**

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An In-depth Technical Guide: Physicochemical Characterization of **meso-1,2,3,4-Tetrabromobutane**

Abstract

Meso-1,2,3,4-tetrabromobutane, a halogenated alkane, serves as a crucial intermediate in organic synthesis and as a component in the development of flame-retardant materials.[1][2] A precise understanding of its fundamental physicochemical properties, namely its melting point and solubility, is paramount for its effective handling, purification, and application in research and industrial settings. This guide provides a comprehensive analysis of these properties, grounded in established experimental protocols and theoretical principles. We delve into the determinative methodologies, offering not just procedural steps but the underlying scientific rationale, to equip researchers, scientists, and drug development professionals with actionable, field-proven insights.

Melting Point Analysis: A Cornerstone of Identity and Purity

The melting point of a crystalline solid is a definitive physical property, serving as a primary indicator of both its identity and purity.[3] For a pure compound, the transition from solid to liquid occurs over a narrow, well-defined temperature range. The presence of impurities disrupts the crystal lattice, typically resulting in a lower and broader melting range.[3][4]

Stereochemistry's Influence on Melting Point

The stereoisomerism of 1,2,3,4-tetrabromobutane significantly impacts its physical properties. The meso form, due to its plane of symmetry, can pack more efficiently into a crystal lattice than its chiral, racemic counterpart. This superior packing leads to stronger intermolecular forces, requiring more energy to disrupt the solid state. Consequently, **meso-1,2,3,4-tetrabromobutane** exhibits a substantially higher melting point than the racemic (d,l) pair.

Reported Melting Point Values

The melting point of **meso-1,2,3,4-tetrabromobutane** is consistently reported in the literature within a specific range, confirming its identity as a distinct chemical entity.

Property	Reported Value	Source(s)
Melting Point	116 °C	[1][5][6][7]
Melting Point	118-119 °C	[2]
Melting Point Range	116.0 to 119.0 °C	
Appearance	White to Almost white powder to crystal	[6][8][9]

In contrast, the racemic form is reported to melt at a much lower temperature of 40-41 °C, underscoring the critical role of stereochemistry.[2]

Experimental Protocol for Melting Point Determination (Capillary Method)

The capillary method remains a robust and widely used technique for accurate melting point determination.[10] The protocol described below is designed to ensure high fidelity and reproducibility.

Methodology Rationale: This protocol is a self-validating system. The use of a slow heating ramp near the melting point is critical to ensure thermal equilibrium between the heating block, the thermometer, and the sample, which is the foundation of an accurate measurement.[4] A

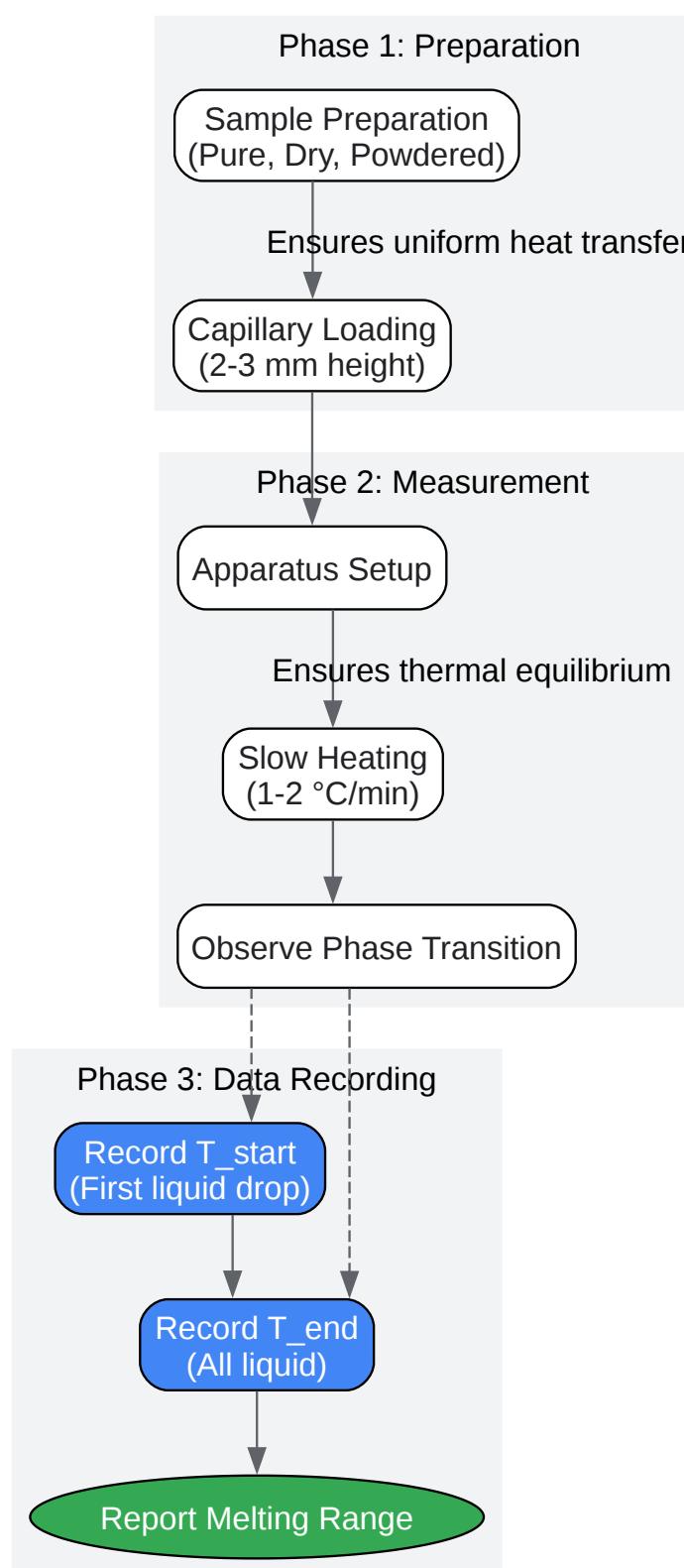
rapid temperature increase can lead to a "thermal lag," where the thermometer reading is not representative of the actual sample temperature, yielding erroneous results.

Step-by-Step Protocol:

- Sample Preparation:
 - Ensure the **meso-1,2,3,4-tetrabromobutane** sample is of high purity and completely dry. [10] Moisture can act as an impurity, depressing the melting point.
 - If the sample consists of large crystals, gently grind it into a fine, uniform powder using a mortar and pestle. This ensures uniform packing and heat transfer within the capillary tube.[10]
- Capillary Tube Loading:
 - Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.
 - Invert the tube and tap the sealed end gently on a hard surface, or drop it down a long glass tube, to compact the powder at the bottom.[4] A properly packed sample should be 2-3 mm high.
- Apparatus Setup and Measurement:
 - Place the loaded capillary tube into the heating block of a melting point apparatus.
 - If the approximate melting point is unknown, perform a rapid preliminary run with a fast temperature ramp (e.g., 10-20 °C/minute) to get a rough estimate.[4]
 - For the accurate measurement, allow the apparatus to cool to at least 20 °C below the estimated melting point.
 - Begin heating with a slow, controlled ramp rate of 1-2 °C per minute.[4]
 - Record the temperature at which the first drop of liquid appears (T_start).

- Continue heating at the same slow rate and record the temperature at which the last solid crystal melts (T_{end}).
- The melting range is reported as $T_{start} - T_{end}$. For a pure sample, this range should be narrow (≤ 2 °C).

Visualization: Melting Point Determination Workflow



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Caption: Workflow for accurate melting point determination.

Solubility Profile: Guiding Solvent Selection

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

[11] This characteristic is governed by the principle of "like dissolves like," which states that substances with similar intermolecular forces and polarity are likely to be miscible.[12]

Understanding the solubility of **meso-1,2,3,4-tetrabromobutane** is essential for selecting appropriate solvents for synthesis, recrystallization, and formulation.

Molecular Structure and Polarity

Meso-1,2,3,4-tetrabromobutane has a hydrocarbon backbone with four carbon-bromine (C-Br) bonds. While the C-Br bonds themselves are polar, the overall molecule is relatively nonpolar. Its insolubility in water, a highly polar solvent, is expected.[2] It is anticipated to be soluble in organic solvents of low to moderate polarity.

Qualitative Solubility Data

Experimental data confirms the expected solubility behavior of **meso-1,2,3,4-tetrabromobutane** in a range of common laboratory solvents.

Solvent	Type	Reported Solubility	Source(s)
Water	Highly Polar Protic	Insoluble	[2]
Ethanol	Polar Protic	Soluble	[2]
Methanol	Polar Protic	Soluble (especially when hot)	[6]
Acetone	Polar Aprotic	Soluble	[2]
Chloroform	Weakly Polar	Soluble	[2]
Petroleum Ether	Nonpolar	Slightly Soluble	[2]

Experimental Protocol for Qualitative Solubility Assessment

This protocol provides a standardized method for determining the qualitative solubility of a solid compound.

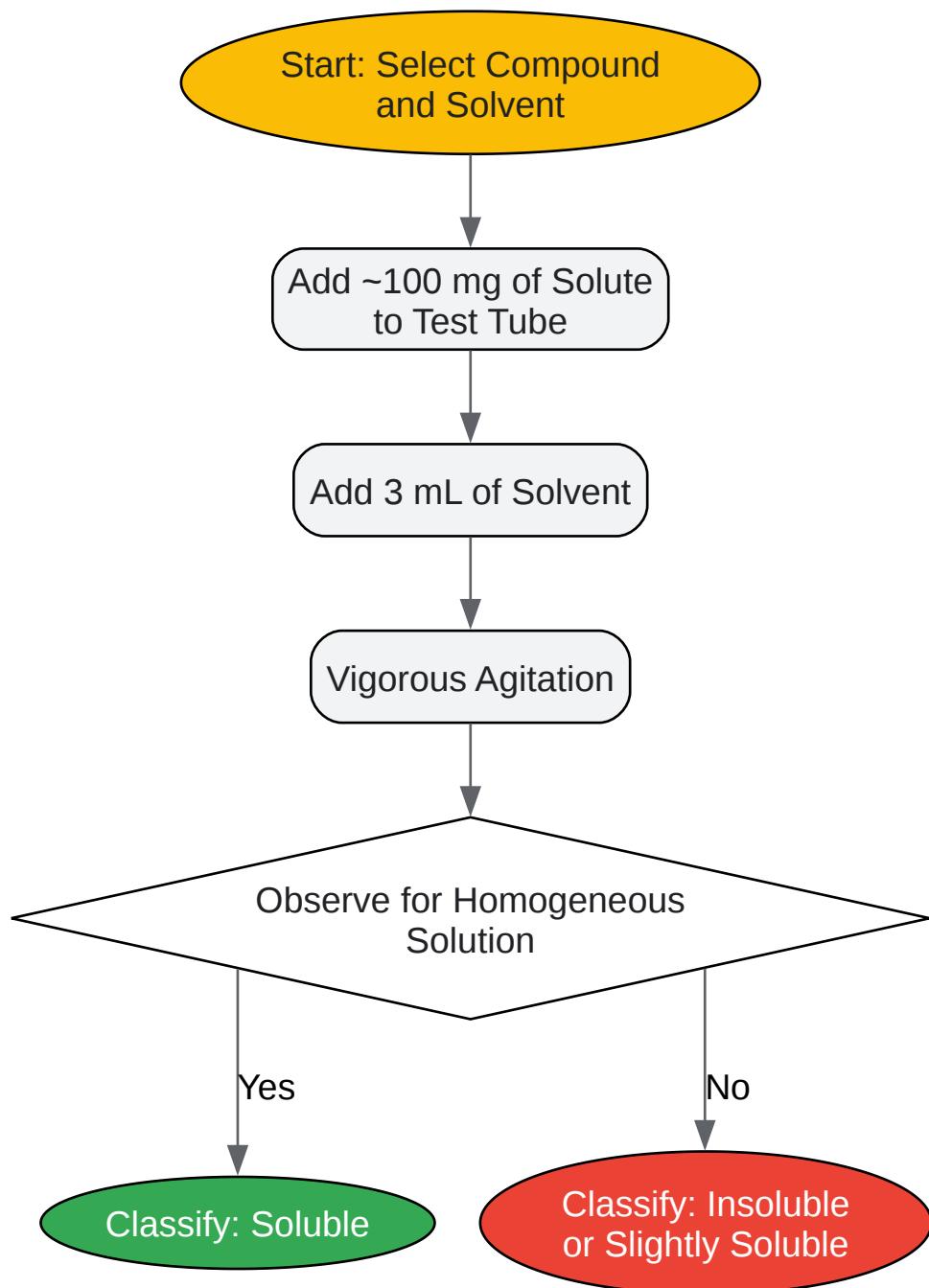
Methodology Rationale: The trustworthiness of this method relies on using a consistent solute-to-solvent ratio.^[11] Adding too much solute can exceed the solvent's capacity, leading to a false "insoluble" result even if the compound is sparingly soluble.^[11] A standard ratio (e.g., ~33 mg/mL) provides a reliable benchmark for classification.

Step-by-Step Protocol:

- Preparation:
 - Place approximately 100 mg of **meso-1,2,3,4-tetrabromobutane** into a small, clean test tube.
 - Measure 3 mL of the chosen solvent.
- Solvent Addition and Mixing:
 - Add the solvent to the test tube in portions (e.g., 1 mL at a time).
 - After each addition, vigorously agitate or vortex the mixture for at least 30 seconds to facilitate dissolution.
- Observation and Classification:
 - After mixing, allow the tube to stand and observe the contents.
 - Soluble: The solid completely dissolves, forming a clear, homogeneous solution with no visible particles.
 - Slightly Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve, and the bulk of the material remains suspended or settled at the bottom.
- Temperature Effects (Optional):

- If a compound is insoluble or slightly soluble at room temperature, the test tube can be gently warmed in a water bath to observe if solubility increases with temperature, as is the case with methanol.[6]

Visualization: Solubility Testing Workflow



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Caption: Standardized workflow for qualitative solubility testing.

Conclusion and Practical Implications

The physicochemical properties of **meso-1,2,3,4-tetrabromobutane** are well-defined and critical to its scientific and industrial applications. Its high melting point of approximately 116–119 °C is a direct consequence of its meso stereochemistry and serves as a reliable benchmark for identification and purity assessment. The compound's solubility profile—soluble in common organic solvents like ethanol and acetone but insoluble in water—dictates the choice of reaction media for its synthesis and subsequent purification by recrystallization. For professionals in research and development, a firm grasp of these parameters, supported by the robust experimental protocols detailed herein, is essential for ensuring the quality, consistency, and success of their work.

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